

Safety and Handling Precautions for 6-Bromo-4-iodoquinoline: A Technical Guide

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Compound of Interest

Compound Name: **6-Bromo-4-iodoquinoline**

Cat. No.: **B1287929**

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Disclaimer: A specific Safety Data Sheet (SDS) for **6-Bromo-4-iodoquinoline** (CAS No. 927801-23-8) is not readily available in the public domain. This guide has been compiled using data from structurally analogous compounds, including 6-bromo-4-chloroquinoline, 6-bromoquinoline, and other related halogenated quinolines. The information provided herein should be treated as a precautionary guideline. Researchers and drug development professionals are advised to handle **6-Bromo-4-iodoquinoline** with the utmost care, assuming it may possess hazards similar to its structural relatives, and to conduct a thorough risk assessment before commencing any experimental work.

Hazard Identification

Based on the hazard classifications of structurally similar compounds, **6-Bromo-4-iodoquinoline** is anticipated to be a hazardous substance. The following table summarizes the potential hazards.

Hazard Class	GHS Hazard Statement (H-code)	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	Warning

Data extrapolated from safety information for 6-Bromo-3-iodoquinoline and 6-Bromo-4-hydroxyquinolin-2(1H)-one.[\[1\]](#)

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is essential when handling **6-Bromo-4-iodoquinoline**. The following tables outline the recommended precautionary statements and personal protective equipment.

Table 2.1: Precautionary Statements

Category	Precautionary Statement (P-code)
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [2] P264: Wash skin thoroughly after handling. [3] [4] P270: Do not eat, drink or smoke when using this product. [4] P271: Use only outdoors or in a well-ventilated area. [3] P280: Wear protective gloves/protective clothing/eye protection/face protection. [2]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [2] [4] P302 + P352: IF ON SKIN: Wash with plenty of soap and water. [2] [3] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] [5] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [3] [6] P330: Rinse mouth. [4]
Storage	Store in a well-ventilated place. Keep container tightly closed. [3] [6] Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [4]

Table 2.2: Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product.[4]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice.[4] Wash hands before breaks and at the end of workday.[4] Ensure that eyewash stations and safety showers are close to the workstation location.[6]

First-Aid Measures

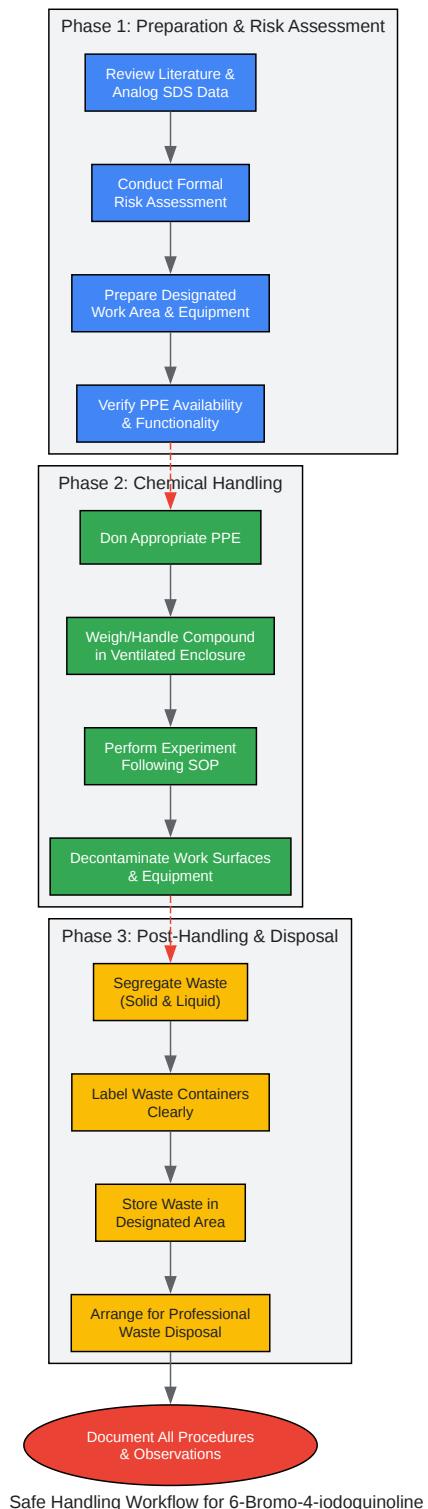
In the event of exposure, immediate action is crucial. The following table provides first-aid guidance.

Table 3.1: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	If inhaled, remove victim to fresh air and keep at rest in a position comfortable for breathing.[3][6] If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3][6] If skin irritation persists, call a physician.[6] Take off contaminated clothing and wash before reuse. [3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3][6] Remove contact lenses, if present and easy to do. Continue rinsing.[3][6] Get medical attention. [6]
Ingestion	Clean mouth with water and drink afterwards plenty of water.[3][6] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]

Experimental Protocols and Safe Handling Workflow

Given the absence of specific experimental data for **6-Bromo-4-iodoquinoline**, a generalized safe handling workflow is presented. This workflow is applicable to potent, non-volatile chemical compounds in a research and development setting.

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Caption: A logical workflow for the safe handling of **6-Bromo-4-iodoquinoline**.

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.
- Chemical Stability: The compound is likely stable under normal conditions. However, some related compounds are noted to be light-sensitive.[5]
- Conditions to Avoid: Avoid dust formation, and keep away from heat and sources of ignition. [4][6]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen bromide, and hydrogen iodide.[3][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]
- Specific Hazards: No information available.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[3][6]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[4][6]
- Environmental Precautions: Should not be released into the environment.[3][6]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[4][8]

Conclusion

While specific toxicological and safety data for **6-Bromo-4-iodoquinoline** are not extensively documented, the available information on analogous compounds strongly suggests that it should be handled as a hazardous material. All operations should be conducted by trained personnel in a controlled laboratory environment, adhering to the stringent safety protocols outlined in this guide. A comprehensive, substance-specific risk assessment is the cornerstone of safely integrating this and any other novel chemical entity into the research and development workflow.

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References

- 1. 6-Bromo-4-hydroxyquinolin-2(1H)-one | C9H6BrNO2 | CID 54689446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. knownchemical.com [knownchemical.com]
- 4. 6-BROMO-4-IODOQUINOLINE | 927801-23-8 [chemicalbook.com]
- 5. 6-Bromo-4-iodoquinoline | CymitQuimica [cymitquimica.com]
- 6. atlantis-press.com [atlantis-press.com]
- 7. CN106432073B - A kind of preparation method of the bromo- 4- chloroquinoline of 6- - Google Patents [patents.google.com]
- 8. 927801-23-8|6-Bromo-4-iodoquinoline|BLD Pharm [bldpharm.com]
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